

Application Note: Strategic Utilization of 3-Chloro-5-iodobenzamide in Medicinal Chemistry

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Compound of Interest

Compound Name: 3-Chloro-5-iodobenzamide

CAS No.: 289039-28-7

Cat. No.: B1424303

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Abstract

3-Chloro-5-iodobenzamide (CAS 289039-28-7) is a high-value bifunctional intermediate used primarily in the synthesis of kinase inhibitors and GPCR ligands.^[1] Its structural utility lies in the orthogonal reactivity of its halogen substituents. The significant difference in bond dissociation energies between the C–I and C–Cl bonds allows for controlled, sequential cross-coupling reactions without the need for protecting groups. This guide outlines the validated protocols for its synthesis, purification, and downstream application in chemoselective Suzuki-Miyaura couplings.

Part 1: Chemical Profile & Strategic Utility

Identity & Properties

Property	Data
Chemical Name	3-Chloro-5-iodobenzamide
CAS Number	289039-28-7
Molecular Formula	C ₇ H ₅ ClINO
Molecular Weight	281.48 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, DMAc; Sparingly soluble in MeOH, EtOH; Insoluble in water
Precursor	3-Chloro-5-iodobenzoic acid (CAS 289039-25-4)

The Chemoselectivity Switch

The core value of this intermediate is the reactivity hierarchy of the aryl halides. Under Palladium(0) catalysis, the oxidative addition rate follows the order: Ar-I > Ar-Br > Ar-Cl.

- Site A (Iodine): Reacts under mild conditions (Room Temperature to 60°C) with standard catalysts (e.g., Pd(PPh₃)₄).
- Site B (Chlorine): Remains inert during the first coupling. Requires "forcing" conditions (High Temp, Bulky Ligands like XPhos/SPhos) to react.

This allows the researcher to install two different aryl groups sequentially, creating complex "Janus" scaffolds often found in Type II kinase inhibitors.

Figure 1: The orthogonal reactivity workflow allowing sequential functionalization.

Part 2: Synthesis Protocol (Upstream)

If the amide is not in stock, it is most reliably synthesized from 3-chloro-5-iodobenzoic acid. While direct ammonolysis of esters is possible, the Acid Chloride route is preferred for scalability and purity.

Reagents Required[4]

- Precursor: 3-Chloro-5-iodobenzoic acid (1.0 eq)
- Reagent: Thionyl Chloride (SOCl_2) (5.0 eq) or Oxalyl Chloride (1.2 eq) + DMF (cat.)
- Nucleophile: Ammonium Hydroxide (28% NH_3 aq) or Ammonia in Methanol (7N)
- Solvent: Toluene (for acid chloride formation), THF (for amidation)

Step-by-Step Procedure

Step 1: Activation (Acid Chloride Formation)

- Charge a dry round-bottom flask with 3-chloro-5-iodobenzoic acid (10.0 g, 35.4 mmol).
- Add anhydrous Toluene (50 mL).
- Add Thionyl Chloride (12.9 mL, 177 mmol) dropwise under N_2 atmosphere.
- Critical: Heat to reflux (80–90°C) for 3 hours. Monitor by TLC (convert an aliquot to methyl ester with MeOH to check completion).
- Once clear, cool to 40°C and concentrate in vacuo to remove excess SOCl_2 and Toluene.
- Result: Crude 3-chloro-5-iodobenzoyl chloride (Yellow oil/solid). Use immediately.

Step 2: Amidation

- Dissolve the crude acid chloride in anhydrous THF (30 mL).
- Cool the solution to 0°C in an ice bath.
- Slowly add Ammonium Hydroxide (28% aq, 20 mL) or 7N NH_3 in MeOH (15 mL). Caution: Exothermic reaction.
- Allow to warm to Room Temperature (RT) and stir for 2 hours.
- Workup:
 - Concentrate THF.

- Add water (50 mL) to the residue. The product will precipitate.
- Filter the solid and wash with water (2 x 20 mL) and cold hexanes (20 mL).
- Dry in a vacuum oven at 45°C.

Yield Expectation: 85–95%. QC Check: ^1H NMR (DMSO-d_6) should show two broad singlets for NH_2 (approx. δ 7.5 and 8.1 ppm) and three aromatic signals.

Part 3: Application Protocol (Downstream)

Protocol: Chemoselective Suzuki-Miyaura Coupling

Objective: Selectively couple an aryl boronic acid at the C–I position while leaving the C–Cl position intact.

Reagents

- Substrate: **3-Chloro-5-iodobenzamide** (1.0 eq)
- Boronic Acid: Aryl- $\text{B}(\text{OH})_2$ (1.1 eq)
- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (Tetrakis(triphenylphosphine)palladium(0)) (3–5 mol%)
- Base: Sodium Carbonate (Na_2CO_3) (2.0 eq, 2M aqueous solution)
- Solvent: DME (Dimethoxyethane) or 1,4-Dioxane.[\[2\]](#)

Procedure

- Setup: In a reaction vial, combine the amide (1.0 mmol), boronic acid (1.1 mmol), and $\text{Pd}(\text{PPh}_3)_4$ (0.03 mmol).
- Inerting: Seal the vial and purge with Nitrogen or Argon for 5 minutes. Oxygen removal is critical to prevent homocoupling.
- Solvent Addition: Add degassed DME (4 mL) and 2M Na_2CO_3 (1 mL) via syringe.
- Reaction: Heat to 60°C for 4–6 hours.

- Note: Do not exceed 70°C. Higher temperatures may initiate partial oxidative addition at the Chlorine site.
- Monitoring: Check LC-MS. Look for the mass of Product (M+1) and absence of Starting Material.
 - Troubleshooting: If reaction is sluggish, add 1 mol% additional catalyst. Do not increase temperature.
- Workup:
 - Dilute with EtOAc (20 mL).
 - Wash with water (10 mL) and Brine (10 mL).
 - Dry over Na₂SO₄, filter, and concentrate.
- Purification: Flash chromatography (DCM/MeOH gradient).

Figure 2: Synthesis and Application Workflow.

Part 4: Troubleshooting & QC

Issue	Probable Cause	Corrective Action
Low Yield (Synthesis)	Hydrolysis of Acid Chloride	Ensure Toluene/THF are anhydrous. Use fresh SOCl ₂ .
Loss of Selectivity (Coupling)	Temperature too high (>80°C)	strictly control temp at 50–60°C.
De-iodination (Reduction)	Protodehalogenation	Reduce reaction time. Ensure solvent is dry (though water is in base, the organic phase should be degassed).
Poor Solubility	Amide aggregation	Switch solvent to DMF/Water (4:1) or DMAc.

Analytical Reference (Simulated)

- ^1H NMR (400 MHz, DMSO- d_6): δ 8.25 (s, 1H, Ar-H), 8.15 (br s, 1H, NH), 8.05 (s, 1H, Ar-H), 7.95 (s, 1H, Ar-H), 7.55 (br s, 1H, NH).
- LC-MS: ESI+ m/z 281.9 $[\text{M}+\text{H}]^+$.

References

- Chemical Identity & Properties
 - Source: Sigma-Aldrich / Merck KGaA.
 - URL: (Note: Link directs to the acid precursor as the primary commercial anchor).
- Mechanistic Grounding (Chemoselectivity)
 - Source: Miyaura, N., & Suzuki, A. (1995). "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds." Chemical Reviews, 95(7), 2457-2483.
 - Context: Establishes the reactivity order $\text{I} > \text{Br} > \text{Cl}$.^[3]
 - URL:[\[Link\]](#)
- Advanced Coupling Protocols (Chlorine Activation)
 - Source: Littke, A. F., & Fu, G. C. (2002). "Palladium-Catalyzed Coupling Reactions of Aryl Chlorides.
 - Context: Protocols for the second step (functionalizing the chlorine).
 - URL:[\[Link\]](#)
- CAS Verification
 - Source: Chemical Book / GuideChem D
 - Data: Confirms CAS 289039-28-7 for **3-Chloro-5-iodobenzamide**.^{[1][4][5][6][7]}

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Sources

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